

Application Notes and Protocols for mG2N001 in In-Vitro Cell-Based Assays

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Compound of Interest

Compound Name: mG2N001

Cat. No.: B12378061

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Introduction

mG2N001 is a potent and selective negative allosteric modulator (NAM) of the metabotropic glutamate receptor 2 (mGluR2).^{[1][2][3]} As a member of the Group II metabotropic glutamate receptors, mGluR2 is a G-protein coupled receptor (GPCR) that plays a crucial role in regulating synaptic transmission and neuronal excitability.^{[4][5]} Its activation by the endogenous ligand glutamate leads to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.^{[3][6]} mGluR2 is a promising therapeutic target for several neuropsychiatric disorders.^{[3][7]} These application notes provide detailed protocols for utilizing **mG2N001** in in-vitro cell-based assays to characterize its pharmacological activity and investigate its effects on cellular signaling pathways.

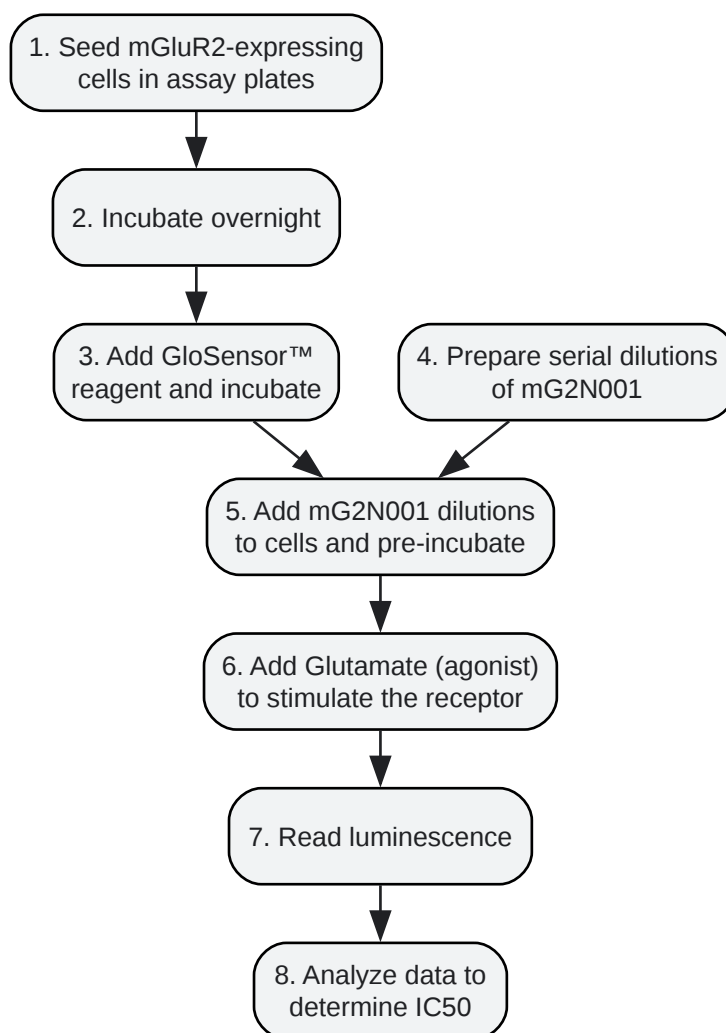
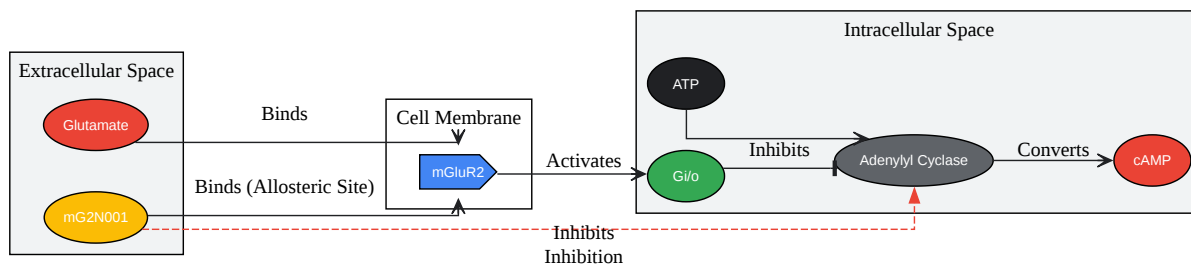
Data Presentation

The following table summarizes the key in-vitro pharmacological data for **mG2N001**.

Parameter	Value	Cell Line	Assay Type	Reference
IC50	93 nM	CHO cells expressing human mGluR2	cAMP GloSensor Assay	[1] [3]
Ki	63 nM	CHO cells expressing human mGluR2	Radioligand Binding Assay	[1] [2]

Signaling Pathway

The diagram below illustrates the canonical signaling pathway of mGluR2 and the mechanism of action for **mG2N001**. As a negative allosteric modulator, **mG2N001** binds to a site on the mGluR2 receptor that is distinct from the glutamate binding site. This binding event reduces the efficacy of glutamate-mediated signaling, leading to an increase in adenylyl cyclase activity and consequently, a rise in intracellular cAMP levels.



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